

Essential Safety and Operational Guide for Handling N-Butyrylglycine-d2

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Compound of Interest

Compound Name: *N-Butyrylglycine-d2*

CAS No.: 1219799-10-6

Cat. No.: B12349981

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This guide provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals handling **N-Butyrylglycine-d2**. The following procedures are designed to ensure a safe laboratory environment and proper management of the substance from reception to disposal.

Personal Protective Equipment (PPE)

While N-Isobutyrylglycine-d2 is not classified as a hazardous substance, and N-Butyrylglycine is noted to cause skin and eye irritation, it is imperative to adhere to standard laboratory safety practices.^{[1][2]} The following personal protective equipment is recommended to minimize exposure and ensure safety.

PPE Category	Item	Specifications & Usage
Eye and Face Protection	Safety Glasses with Side Shields or Safety Goggles	Must meet ANSI Z87.1 standards. ^{[3][4]} To be worn at all times in the laboratory to protect against splashes.
Face Shield	Recommended when handling larger quantities (>1 liter) or when there is a significant risk of splashing. ^[3] To be worn over safety glasses or goggles.	
Hand Protection	Nitrile or Latex Gloves	Inspect for tears or holes before use. Remove and replace immediately if contaminated. Avoid skin contact.
Body Protection	Laboratory Coat	A flame-resistant lab coat is recommended. ^[3] It should be fully buttoned with sleeves rolled down to protect skin and clothing.
Closed-toe Shoes	Required in all laboratory settings to protect feet from spills and falling objects. ^{[3][4]}	
Respiratory Protection	Not generally required under normal use with adequate ventilation.	Use in a well-ventilated area or a fume hood to avoid dust and aerosol formation. ^{[1][5]} If ventilation is inadequate, a NIOSH-approved respirator may be necessary.

Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **N-Butyrylglycine-d2** and ensuring a safe working environment.

Handling Protocol:

- **Preparation:** Before handling, ensure that the work area is clean and uncluttered. Locate the nearest eyewash station and safety shower.
- **Ventilation:** Handle the compound in a well-ventilated area. Using a chemical fume hood is recommended to avoid inhalation of any dust or aerosols.^{[1][5]}
- **Dispensing:** When weighing or transferring the powder, do so carefully to minimize the creation of dust.
- **Avoid Contact:** Avoid direct contact with the skin, eyes, and clothing.^[1] In case of accidental contact, follow the first aid measures outlined below.
- **Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound.

Storage Protocol:

- **Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- **Temperature:** Recommended storage temperature is typically between 2-8°C.
- **Incompatibilities:** Keep away from strong acids, strong bases, and strong oxidizing agents.^[1]

First Aid Measures

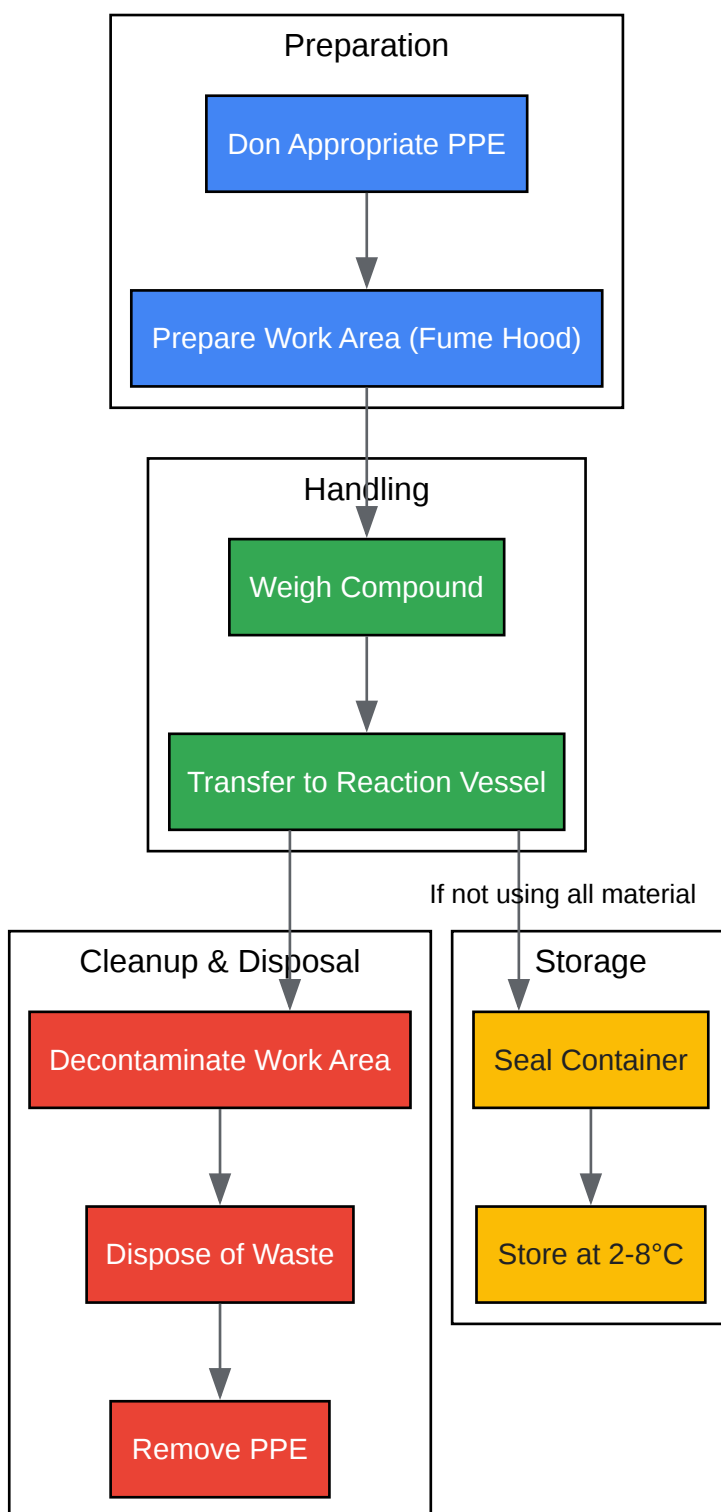
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
Skin Contact	Remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[1]
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately.[1]

Disposal Plan

All chemical waste, including **N-Butyrylglycine-d2** and any contaminated materials, must be disposed of in accordance with local, state, and federal regulations.

- **Waste Collection:** Collect waste **N-Butyrylglycine-d2** and any contaminated disposables (e.g., gloves, weighing paper) in a designated, labeled hazardous waste container.
- **Container Labeling:** Clearly label the waste container with the chemical name and any associated hazards.
- **Disposal Request:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for proper disposal. Do not dispose of down the drain or in the regular trash.

Experimental Workflow: Safe Handling of N-Butyrylglycine-d2



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Caption: Workflow for the safe handling and storage of **N-Butyrylglycine-d2**.

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